

Allyl Methyl Sulfone: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Allyl methyl sulfone

Cat. No.: B095783

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Abstract

Allyl methyl sulfone (CAS No. 16215-14-8), a sulfur-containing organic compound, is recognized as a persistent metabolite of garlic consumption and is under investigation for its potential therapeutic properties.[1][2][3] This document provides an in-depth technical guide on the safety, handling, storage, and relevant experimental protocols for **allyl methyl sulfone** to support researchers and drug development professionals. It includes a summary of its physicochemical properties, known biological activities with a focus on relevant signaling pathways, and detailed procedural outlines for its synthesis and analysis.

Chemical and Physical Properties

Allyl methyl sulfone is a liquid at room temperature. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₄ H ₈ O ₂ S	
Molecular Weight	120.17 g/mol	
CAS Number	16215-14-8	
Appearance	Liquid	
Density	1.171 g/mL at 25 °C	
Boiling Point	244 °C (lit.)	
Refractive Index	n _{20/D} 1.472	
Flash Point	Not applicable	

Safety and Hazard Information

GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **allyl methyl sulfone** is classified as follows:

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction.	GHS07	Warning

Source:[4]

Fire and Explosion Hazards

While the related compound, allyl methyl sulfide, is highly flammable with a flash point of 18 °C, safety data sheets for **allyl methyl sulfone** consistently state that the flash point is "not applicable".[5] This is chemically plausible as the sulfur atom in a sulfone is in a higher oxidation state and less readily oxidized compared to a sulfide. However, it is classified as a combustible liquid (Storage Class 10), indicating it will burn but does not ignite as easily as flammable liquids.

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or "alcohol" foam for small fires. For large fires, water spray or fog can be used.[\[6\]](#)
- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.
[\[7\]](#)[\[8\]](#)

Health Hazards and First Aid

The primary health hazard associated with **allyl methyl sulfone** is its potential to cause an allergic skin reaction upon contact.[\[4\]](#)

Exposure Route	Symptoms	First Aid Measures
Skin Contact	May cause an allergic skin reaction.	Wash off with soap and plenty of water. Consult a physician. [6]
Eye Contact	May cause irritation.	Flush eyes with water as a precaution. Consult a physician. [6]
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation.	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [6]
Ingestion	May be harmful if swallowed.	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [6]

No specific acute toxicity data (e.g., LD50 or LC50) for **allyl methyl sulfone** is readily available in the searched literature. The toxicological properties have not been thoroughly investigated.
[\[6\]](#)

Handling and Storage

- Personal Protective Equipment (PPE):
 - Hand Protection: Wear protective gloves.
 - Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
 - Skin and Body Protection: Wear a lab coat.
 - Respiratory Protection: Use in a well-ventilated area. If vapors or mists are generated, a respirator may be necessary.[6][9]
- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition.[6]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store in a cool place. It is classified as a combustible liquid.[9]

Biological Activity and Signaling Pathways

Allyl methyl sulfone is a known metabolite of organosulfur compounds found in garlic, such as diallyl trisulfide (DATS).[3] It has been identified in human milk and urine after garlic consumption.[1][2] Recent studies have highlighted its potential therapeutic effects, particularly in attenuating cisplatin-induced nephrotoxicity.

Attenuation of Cisplatin-Induced Nephrotoxicity

Cisplatin is a chemotherapy agent whose use is limited by its nephrotoxic side effects. **Allyl methyl sulfone** has been shown to mitigate this kidney damage. The proposed mechanism involves the inhibition of oxidative stress through the modulation of the MAPK and NF-κB signaling pathways.[3]

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[label="Reactive Oxygen\nSpecies (ROS)", fillcolor="#FBBC05", fontcolor="#202124"]; MAPK
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Pathway", fillcolor="#FBBC05", fontcolor="#202124"]; Inflammation
[label="Inflammation\n(TNF-α, IL-6)", fillcolor="#F1F3F4", fontcolor="#202124"]; KidneyInjury
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```
[label="Kidney Injury\n& Cell Alterations", fillcolor="#F1F3F4", fontcolor="#202124"]; AMS  
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style=dashed, color="#4285F4", arrowhead=tee]; AMS -> MAPK [label=" modulates",  
style=dashed, color="#4285F4", arrowhead=tee]; AMS -> NFkB [label=" modulates",  
style=dashed, color="#4285F4", arrowhead=tee]; } }
```

Caption: Proposed mechanism of **allyl methyl sulfone** in attenuating cisplatin-induced nephrotoxicity.

Experimental Protocols

Synthesis of Allyl Methyl Sulfone

A common method for the synthesis of allyl sulfones is the reaction of an allyl alcohol with a sodium sulfinate. The following is a generalized protocol based on literature procedures for similar compounds.^[10]

```
// Nodes start [label="Start", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFFF"];  
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(e.g., water)", fillcolor="#F1F3F4", fontcolor="#202124"]; catalyst [label="Add Catalyst\n(e.g.,  
Tetrabutylammonium tribromide)", fillcolor="#FBBC05", fontcolor="#202124"]; reaction  
[label="Stir at specified\ntemperature and time", fillcolor="#F1F3F4", fontcolor="#202124"];  
workup [label="Perform Aqueous Workup\n(e.g., Extraction with\ninorganic solvent)",  
fillcolor="#F1F3F4", fontcolor="#202124"]; purification [label="Purify by Vacuum Distillation\nor  
Column Chromatography", fillcolor="#34A853", fontcolor="#FFFFFF"]; analysis  
[label="Characterize Product\n(NMR, GC-MS)", fillcolor="#F1F3F4", fontcolor="#202124"]; end  
[label="End", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFFF"];
```

```
// Edges start -> reactants; reactants -> catalyst; catalyst -> reaction; reaction -> workup;  
workup -> purification; purification -> analysis; analysis -> end; } }
```

Caption: General workflow for the synthesis of **allyl methyl sulfone**.

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve allyl alcohol and sodium methanesulfinate in a suitable solvent such as water.
- **Catalyst Addition:** Introduce a catalyst. Metal-free procedures using catalysts like tetrabutylammonium tribromide in water have been reported for the synthesis of allyl sulfones.^[11]
- **Reaction:** Stir the mixture under controlled temperature conditions for a sufficient duration to ensure the completion of the reaction. Reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, perform a standard aqueous work-up. This typically involves quenching the reaction, followed by extraction of the product into an organic solvent (e.g., ethyl acetate or dichloromethane). The organic layers are then combined, washed (e.g., with brine), dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography. Given the boiling point of 244 °C, vacuum distillation is a suitable method to prevent thermal decomposition.^[12]

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

The following is a generalized protocol for the analysis of **allyl methyl sulfone**, particularly from biological matrices, based on published methods.^[1]

Sample Preparation (from aqueous matrix):

- **Standard Addition:** Add a known amount of an isotopically labeled internal standard (e.g., $^2\text{H}_3$ -**allyl methyl sulfone**) to the sample.
- **Extraction:** Perform solvent extraction by adding an appropriate organic solvent (e.g., dichloromethane), followed by vigorous mixing.

- **Drying and Concentration:** Separate the organic layer, dry it over anhydrous sodium sulfate, and carefully concentrate the extract to a small volume.

GC-MS Parameters:

- **Injection:** Use a cold-on-column injection technique to prevent thermal degradation of the analyte.
- **Column:** A DB-FFAP capillary column (e.g., 30 m x 0.25 mm, 0.25 μ m film thickness) is suitable.
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
- **Oven Temperature Program:**
 - Initial temperature: 40°C, hold for 7 minutes.
 - Ramp: Increase at 8°C/min to 240°C.
 - Final hold: Maintain 240°C for 8 minutes.
- **Mass Spectrometry:** Operate in full scan mode (e.g., m/z 30-350) and/or Selected Ion Monitoring (SIM) mode for quantification.

Conclusion

Allyl methyl sulfone is a combustible liquid that is primarily classified as a skin sensitizer. While it is a metabolite of dietary garlic with potential therapeutic applications, appropriate safety precautions, including the use of personal protective equipment and proper handling and storage procedures, are essential in a research setting. The experimental protocols outlined provide a foundation for its synthesis and analysis, enabling further investigation into its biological activities and potential as a drug development candidate.

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